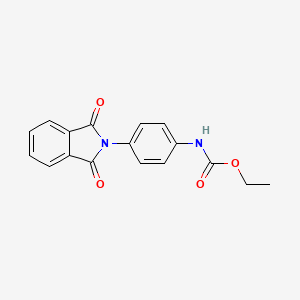

Ethyl (4-(1,3-dioxoisoindolin-2-yl)phenyl)carbamate

• Molecular Formula: C17H14N2O4
• Molecular Weight: 310.30 g/mol
• IUPAC Name: ethyl N-[4-(1,3-dioxoisoindol-2-yl)phenyl]carbamate
• InChI: InChI=1S/C17H14N2O4/c1-2-23-17(22)18-11-7-9-12(10-8-11)19-15(20)13-5-3-4-6-14(13)16(19)21/h3-10H,2H2,1H3,(H,18,22)
• InChI Key: IKTHFXHWVITGOC-UHFFFAOYSA-N
• Canonical SMILES: CCOC(=O)NC1=CC=C(C=C1)N2C(=O)C3=CC=CC=C3C2=O

Description

Ethyl (4-(1,3-dioxoisoindolin-2-yl)phenyl)carbamate is a useful research compound. Its molecular formula is C17H14N2O4 and its molecular weight is 310.30 g/mol. The purity is usually 95%.
BenchChem offers high-quality this compound suitable for many research applications. Different packaging options are available to accommodate customers' requirements. Please inquire for more information about this compound including the price, delivery time, and more detailed information at info@benchchem.com.

Synthesis routes and methods

Procedure details

(4-Amino-phenyl)-carbamic acid ethyl ester (118 g, 0.65 mol) is dissolved in glacial acetic acid (2.0 L) under nitrogen and the mixture is heated to 90° C. Phthalic anhydride (102.0 g, 0.69 mol) is added portionwise over 30 minutes and the reaction is kept at 90° C. for 2 hours. The mixture is allowed to cool to ambient temperature and the precipitated solid is filtered off. The solid is washed on the filter with water (2 L) followed by diethylether (3 L) and then dried in vacuo. Yield 127 g (62%) title compound as white crystalline compound. LC/MS (m/z) 311.3 (MH+); tR=2.57 min. 1H NMR (DMSO-d6): 1.26 (t, 3H); 4.15 (q, 2H); 7.34 (dd, 2H); 7.58 (dd, 2H); 7.90 (ddd, 2H); 7.95 (ddd, 2H); 9.80 (s, 1H, NH).
